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AB-680 solubility challenges and best practices

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Compound of Interest		
Compound Name:	AB-680	
Cat. No.:	B605076	Get Quote

AB-680 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges and best practices for the use of **AB-680**, a potent and selective CD73 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is AB-680 and what is its mechanism of action?

AB-680, also known as Quemliclustat, is a highly potent, reversible, and selective small-molecule inhibitor of CD73.[1][2] CD73 is an ecto-nucleotidase that plays a critical role in the tumor microenvironment by converting adenosine monophosphate (AMP) to adenosine.[3][4] Adenosine, in turn, suppresses the immune response against cancer cells.[3] By inhibiting CD73, AB-680 blocks the production of immunosuppressive adenosine, thereby enhancing the anti-tumor immune response.[3][4] It exhibits high selectivity for CD73 with a Ki of 4.9 pM for human CD73.[1][5]

Q2: What are the recommended solvents for dissolving **AB-680**?

AB-680 is soluble in several common laboratory solvents. Dimethyl sulfoxide (DMSO) is the most effective solvent.[1][5][6] It is also soluble in ethanol and water, though to a lesser extent. [1] For optimal results, it is crucial to use fresh, anhydrous DMSO, as moisture can significantly reduce the solubility of **AB-680**.[1][5] Some suppliers also offer an ammonium salt version of **AB-680** which is soluble in water and DMSO.[7]



Q3: I'm observing precipitation when preparing my AB-680 stock solution. What should I do?

Precipitation can occur if the compound's solubility limit is exceeded or if the solvent has absorbed moisture. Here are some troubleshooting steps:

- Use Fresh Anhydrous DMSO: Ensure you are using a fresh, unopened bottle of anhydrous DMSO. Hygroscopic DMSO that has absorbed moisture from the air will have a significantly lower capacity to dissolve AB-680.[1][5]
- Gentle Warming and Sonication: To aid dissolution, you can gently warm the solution to 37°C or use an ultrasonic bath for a short period.[5]
- Prepare Fresh Solutions: It is always best practice to prepare solutions fresh for each
 experiment.[8] If you need to store stock solutions, aliquot them into single-use vials to avoid
 repeated freeze-thaw cycles.[1]

Q4: What are the recommended storage conditions for AB-680?

- Powder: The solid form of AB-680 should be stored at -20°C and is stable for at least three to four years.[1][6]
- Stock Solutions in DMSO: When dissolved in DMSO, **AB-680** stock solutions should be aliquoted and stored at -80°C for up to one year, or at -20°C for up to one month.[1][8] Avoid repeated freeze-thaw cycles.[1]

Troubleshooting Guide



Issue	Potential Cause	Recommended Solution
Low Solubility/Precipitation	Solvent has absorbed moisture.	Use fresh, anhydrous DMSO. [1][5]
Solubility limit exceeded.	Gently warm the solution to 37°C and/or sonicate.[5] Consider preparing a more dilute stock solution.	
Inconsistent Experimental Results	Degradation of the compound due to improper storage.	Aliquot stock solutions to avoid multiple freeze-thaw cycles.[1] Store at -80°C for long-term storage.[1]
Inaccurate concentration due to incomplete dissolution.	Ensure the compound is fully dissolved before use. Visually inspect for any particulate matter.	

Quantitative Data Summary

Solubility Data

Solvent	Concentration	Molarity	Notes
DMSO	100 mg/mL	172.17 mM	Use of fresh, non- hygroscopic DMSO is critical.[1][5]
Ethanol	25 mg/mL	43.04 mM	
Water	5 - 7 mg/mL	8.61 - 12.05 mM	May require ultrasonication and warming to 60°C.[1][5]

In Vitro Activity



Target	IC50 / Ki	Cell Line / Condition
Soluble hCD73	IC50: 0.043 nM	
hCD73	Ki: 4.9 pM	_
hCD73 in CHO cells	IC50: 0.070 nM	-
Human CD8+ T Cells	IC50: 0.008 nM	-
Mouse CD8+ T Cells	IC50: 0.66 nM	-
hPBMC	IC50: 0.011 nM	-

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - AB-680 powder (Molecular Weight: 580.82 g/mol)[1]
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 - 1. Allow the **AB-680** vial to equilibrate to room temperature before opening.
 - 2. Weigh out the desired amount of **AB-680** powder using a calibrated analytical balance. For 1 mL of a 10 mM solution, you would need 5.808 mg.
 - 3. Add the appropriate volume of anhydrous DMSO to the AB-680 powder.
 - 4. Vortex the solution until the powder is completely dissolved. Gentle warming (37°C) or sonication can be used to aid dissolution if necessary.[5]
 - 5. Visually inspect the solution to ensure there is no undissolved particulate matter.



- 6. Aliquot the stock solution into single-use, tightly sealed vials to minimize contamination and prevent moisture absorption.
- 7. Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).[1]

In Vivo Formulation (Example)

For in vivo studies, **AB-680** can be formulated as a suspension. One documented formulation involves a vehicle of 10% DMSO and 90% SBE-β-CD in saline.[9]

- Materials:
 - AB-680
 - DMSO
 - SBE-β-CD (Sulfobutylether-β-cyclodextrin)
 - Sterile Saline (0.9% NaCl)
- Procedure:
 - 1. Prepare a stock solution of **AB-680** in DMSO (e.g., 10 mg/mL).
 - 2. Prepare a 20% (w/v) solution of SBE-β-CD in sterile saline.
 - 3. For the final formulation, add 1 part of the **AB-680** DMSO stock to 9 parts of the SBE- β -CD solution.
 - 4. Mix thoroughly to ensure a homogenous suspension before administration.
 - 5. It is recommended to prepare this formulation fresh on the day of use.

Visualizations



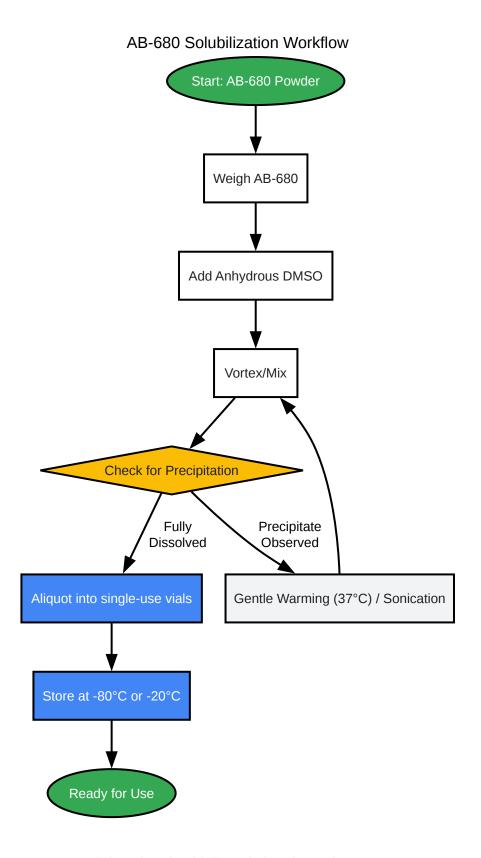
Tumor Microenvironment AMP AB-680 Substrate /Inhibits **CD73** Catalyzes Adenosine Promotes **Immune Suppression** Suppresses T-Cell **T-Cell Activation**

AB-680 Mechanism of Action

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Caption: Mechanism of AB-680 in the tumor microenvironment.





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Caption: Recommended workflow for dissolving AB-680.



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